

In-depth Technical Guide: DBCO-PEG3-propionic EVCit-PAB

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Compound of Interest

Compound Name: DBCO-PEG3-propionic EVCit-PAB

Cat. No.: B8116133

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the physicochemical properties of the **DBCO-PEG3-propionic EVCit-PAB** molecule, a critical component in the field of antibody-drug conjugates (ADCs).

Core Molecular Data

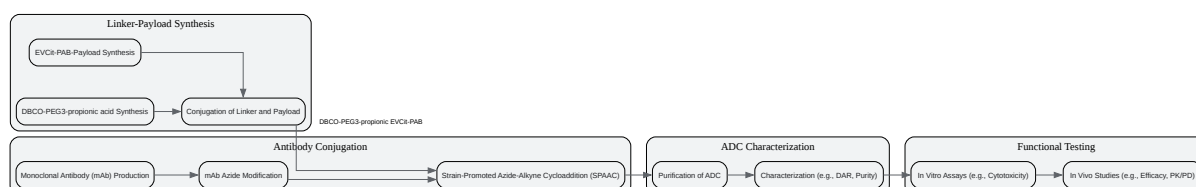
The fundamental quantitative data for **DBCO-PEG3-propionic EVCit-PAB** is summarized in the table below. This information is essential for accurate experimental design, stoichiometric calculations, and data analysis in ADC development.

Property	Value	Reference
Molecular Weight	1055.22 g/mol	[1]
Molecular Formula	C55H74N8O13	[1]

Experimental and Logical Workflow

The development and application of antibody-drug conjugates is a multi-step process that involves careful design and synthesis of the linker-payload complex, followed by conjugation to a monoclonal antibody and subsequent purification and characterization. The following diagram

illustrates a generalized workflow for the generation and testing of an ADC utilizing a DBCO-functionalized linker-payload.

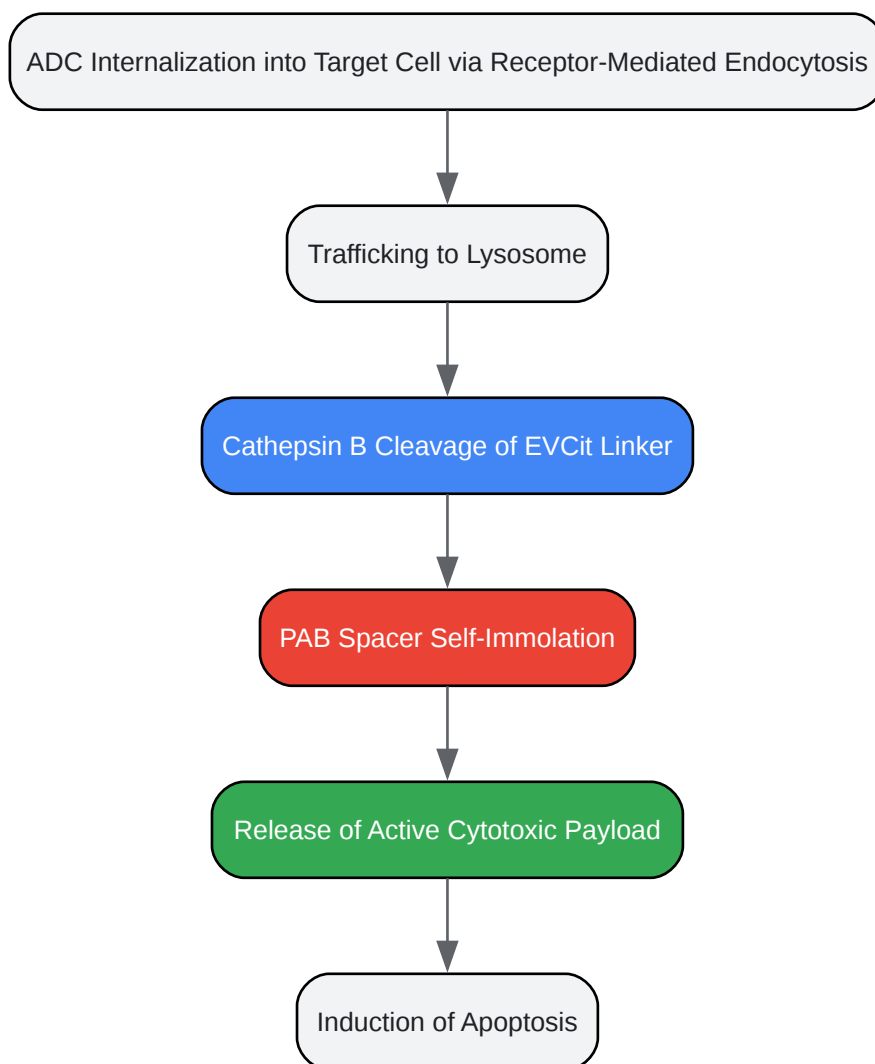


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Generalized workflow for ADC development using DBCO-linker technology.

Signaling Pathway Considerations

The "EVCit-PAB" component of this molecule is a linker system designed to be stable in circulation and release the cytotoxic payload within the target cell. The valine-citrulline (VC or "EVCit") dipeptide is cleavable by lysosomal proteases, such as Cathepsin B, which are abundant in the intracellular environment of many cancer cells. Upon cleavage, the PAB (p-aminobenzyl) spacer undergoes a self-immolative electronic cascade to release the active drug.



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Intracellular payload release mechanism for an EVCit-PAB linked ADC.

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References

- 1. DBCO-PEG3-PropionicEVCit-PAB|BLD Pharm [bldpharm.com]

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